

# Application Note: Utilizing Electrical Penetration Graph (EPG) to Characterize Dimpropyridaz-Induced Feeding Cessation

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## Compound of Interest

Compound Name: *Dimpropyridaz*

Cat. No.: *B6598564*

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides detailed application notes and protocols for using the Electrical Penetration Graph (EPG) technique to study and quantify the feeding cessation effects of **Dimpropyridaz**, a novel insecticide. **Dimpropyridaz**, the first member of the IRAC Group 36, possesses a unique mode of action that disrupts the chordotonal organs of insects, leading to rapid cessation of feeding.[1] EPG is a powerful electrophysiological technique that allows for real-time, high-resolution monitoring of an insect's stylet penetration and feeding behaviors within plant tissues.[2][3] By analyzing the distinct EPG waveforms, researchers can precisely measure the impact of **Dimpropyridaz** on key feeding activities, such as probing, salivation, and ingestion from vascular tissues (phloem and xylem). This protocol outlines the necessary materials, experimental setup, data acquisition, and analysis parameters to effectively evaluate the anti-feeding properties of **Dimpropyridaz**, providing critical data for insecticide efficacy studies and resistance management programs.[4][5]

## Principle of the EPG Technique

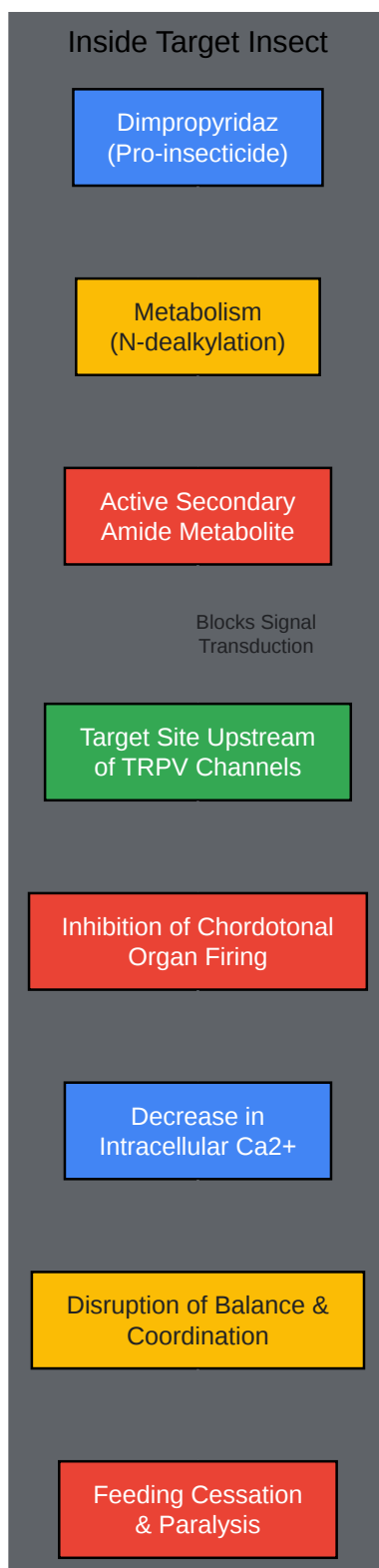
The Electrical Penetration Graph technique is an essential tool for investigating the feeding behavior of piercing-sucking insects.[2] The system is based on creating a simple electrical circuit that includes the insect and its host plant. A fine gold wire is attached to the insect's dorsum and connected to an EPG amplifier. A second electrode is inserted into the soil of the host plant, completing the circuit when the insect inserts its stylet into the plant tissue.[6][7]

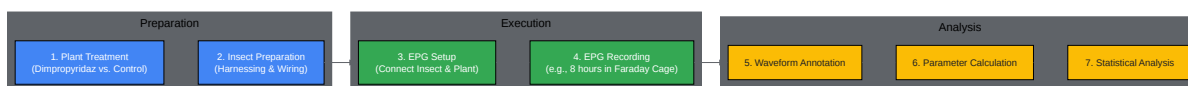
As the insect's stylet moves through different plant tissues (epidermis, mesophyll, phloem, xylem) and performs various activities (salivation, ingestion), the electrical resistance and voltage fluctuate.[8] These fluctuations are recorded as specific waveforms. Each waveform pattern corresponds to a known stylet activity and location, allowing for a detailed analysis of the insect's feeding process.[2]

## Dimpropyridaz: Mechanism of Action

**Dimpropyridaz** is a novel pyridazine pyrazolecarboxamide insecticide that induces rapid feeding cessation in target pests like aphids and whiteflies.[4][9] Its mode of action is distinct from other selective feeding blockers.[10]

- **Pro-insecticide Activation:** **Dimpropyridaz** is a pro-insecticide, meaning it is converted into its more active form through metabolic processes (N-dealkylation) within the target insect. [10][11]
- **Chordotonal Organ Disruption:** The active metabolite targets the insect's chordotonal organs, which are crucial mechanosensors responsible for hearing, balance, and spatial orientation.
- **Upstream Signal Blockage:** It inhibits the firing of chordotonal organ neurons by blocking signal transduction at a site located upstream of the Transient Receptor Potential Vanilloid (TRPV) channels.[11][12] This action is different from IRAC Group 9 and 29 insecticides, which hyperactivate these neurons.[10][13]
- **Physiological Effect:** The disruption of chordotonal organ function leads to a decrease in intracellular  $\text{Ca}^{2+}$ , causing loss of coordination, paralysis, and a swift cessation of feeding, ultimately resulting in the insect's death by starvation.[12][14]





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